

Introduction: The Strategic Value of the N-Boc-6-Nitroindole Scaffold

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Compound of Interest

Compound Name: *tert-Butyl 6-nitro-1H-indole-1-carboxylate*

CAS No.: 219552-64-4

Cat. No.: B1290064

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The indole nucleus is a renowned "privileged scaffold" in pharmacology, forming the core of numerous approved drugs and natural products.^[1] Its unique electronic properties and structural rigidity make it an ideal template for interacting with a wide range of biological targets. The compound **tert-butyl 6-nitro-1H-indole-1-carboxylate**, CAS 219552-64-4, is a particularly valuable derivative for several strategic reasons:

- **Nitrogen Protection:** The tert-butoxycarbonyl (Boc) group protects the indole nitrogen (N1), preventing unwanted side reactions and directing subsequent electrophilic substitutions away from the pyrrole ring. This protecting group is stable under a wide range of nucleophilic and basic conditions yet can be cleanly removed with acid.^[2]
- **A Handle for Functionalization:** The nitro group at the 6-position of the benzene ring is a versatile functional handle. Its primary value lies in its facile reduction to a primary amine, which opens a gateway to a vast array of chemical transformations, including amide bond formation and C-N cross-coupling reactions.

- **Regiochemical Control:** By starting with 6-nitroindole and subsequently protecting the nitrogen, this intermediate provides unambiguous regiochemical control, ensuring that functionality is introduced precisely at the desired position for structure-activity relationship (SAR) studies.

Physicochemical and Spectroscopic Properties

Accurate characterization is the foundation of reproducible science. The key properties of **tert-butyl 6-nitro-1H-indole-1-carboxylate** are summarized below.

Table 1: Physicochemical Properties

Property	Value	Reference(s)
CAS Number	219552-64-4	[3][4]
Molecular Formula	C ₁₃ H ₁₄ N ₂ O ₄	[3]
Molecular Weight	262.27 g/mol	[3]
Appearance	Solid	[3]
Purity	≥97% (Typical)	[3]
Storage	Sealed in a dry environment at 2-8°C	[3]
InChI Key	MQRWVUYQAKQBPO-UHFFFAOYSA-N	[3]

Table 2: Expected Spectroscopic Data

Note: This data is predicted based on the analysis of structurally similar compounds. Actual shifts may vary based on solvent and experimental conditions.

Technique	Expected Signals
¹ H NMR	δ ~8.5 ppm (d, 1H): Proton at C7, ortho to the nitro group. δ ~8.1 ppm (dd, 1H): Proton at C5, ortho and para to the nitro group and indole nitrogen. δ ~7.7 ppm (d, 1H): Proton at C4, meta to the nitro group. δ ~7.6 ppm (d, 1H): Proton at C2. δ ~6.6 ppm (d, 1H): Proton at C3. δ ~1.7 ppm (s, 9H): Protons of the tert-butyl group.
¹³ C NMR	δ ~149 ppm: Carbonyl carbon of the Boc group. δ ~144 ppm: Carbon at C6 bearing the nitro group. δ ~136 ppm: Quaternary carbon at C7a. δ ~128 ppm: Carbon at C2. δ ~120-125 ppm: Aromatic CH carbons (C4, C5). δ ~115 ppm: Aromatic CH carbon (C7). δ ~107 ppm: Carbon at C3. δ ~85 ppm: Quaternary carbon of the tert-butyl group. δ ~28 ppm: Methyl carbons of the tert-butyl group.
IR (Infrared)	~1730 cm ⁻¹ : Strong C=O stretch (carbamate). ~1520 cm ⁻¹ & ~1340 cm ⁻¹ : Strong asymmetric and symmetric NO ₂ stretches. ~2980 cm ⁻¹ : C-H stretch (aliphatic).

Synthesis and Mechanistic Considerations

The most direct and regiochemically controlled synthesis of the title compound involves the N-protection of commercially available 6-nitroindole. Attempting to nitrate N-Boc-indole often leads to a mixture of isomers, with a strong preference for substitution at the 3-position under many conditions.

Protocol 1: Synthesis via N-Boc Protection of 6-Nitroindole

This procedure leverages the high reactivity of di-tert-butyl dicarbonate (Boc₂O) towards the indole nitrogen in the presence of a base catalyst.

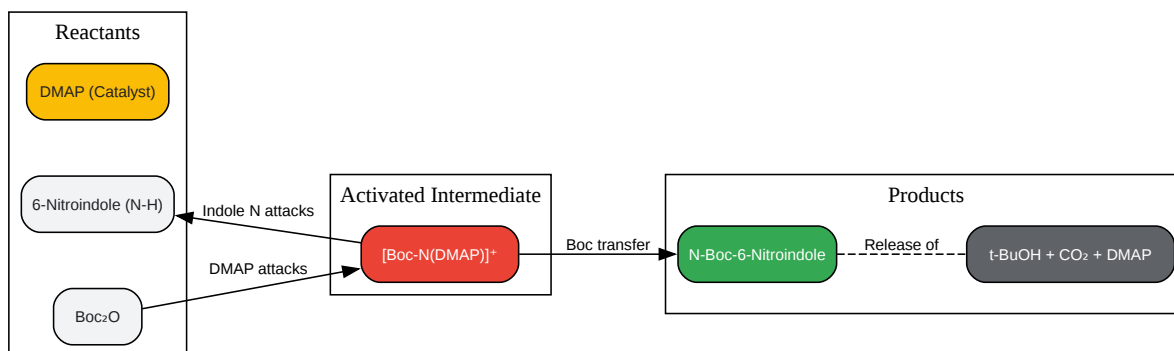
Methodology:

- Setup: To a round-bottom flask equipped with a magnetic stir bar, add 6-nitroindole (1.0 eq.).
- Dissolution: Dissolve the starting material in a suitable aprotic solvent such as Tetrahydrofuran (THF) or Acetonitrile.
- Reagent Addition: Add 4-Dimethylaminopyridine (DMAP) (0.1 eq.) as a catalyst, followed by the dropwise addition of a solution of di-tert-butyl dicarbonate (1.2 eq.) in the same solvent.
- Reaction: Stir the reaction mixture at room temperature. The reaction progress can be monitored by Thin-Layer Chromatography (TLC). The reaction is typically complete within 2-4 hours.
- Workup: Upon completion, concentrate the reaction mixture under reduced pressure. Redissolve the residue in ethyl acetate.
- Purification: Wash the organic layer sequentially with 1M HCl, saturated aqueous NaHCO₃, and brine. Dry the organic phase over anhydrous Na₂SO₄, filter, and concentrate in vacuo. The crude product can be further purified by flash column chromatography on silica gel to yield the pure **tert-butyl 6-nitro-1H-indole-1-carboxylate**.

Causality and Expertise:

- Why DMAP? DMAP is a highly effective nucleophilic catalyst that reacts with Boc₂O to form a more reactive intermediate, which is then readily attacked by the indole nitrogen.^[5] This accelerates the reaction compared to using a non-nucleophilic base alone.
- Why an aprotic solvent? Protic solvents like methanol could potentially compete with the indole nitrogen in reacting with the Boc anhydride, reducing the yield. THF and acetonitrile are excellent choices for solubilizing the reagents without interfering.^[6]

Diagram: Mechanism of Boc Protection



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Caption: Mechanism of DMAP-catalyzed N-Boc protection of 6-nitroindole.

Core Reactivity and Synthetic Utility

The true power of **tert-butyl 6-nitro-1H-indole-1-carboxylate** lies in its capacity to be transformed into more complex and valuable intermediates. The following protocols detail its most critical reactions.

Protocol 2: Catalytic Reduction of the Nitro Group

The conversion of the 6-nitro group to a 6-amino group is arguably the most important reaction of this compound. Catalytic hydrogenation is a clean and efficient method to achieve this transformation.

Methodology:

- **Setup:** Charge a hydrogenation vessel with **tert-butyl 6-nitro-1H-indole-1-carboxylate** (1.0 eq.) and a catalytic amount of 10% Palladium on Carbon (Pd/C) (5-10 mol% by weight).
- **Solvent:** Add a suitable solvent, typically Methanol or Ethyl Acetate.
- **Hydrogenation:** Seal the vessel, purge with nitrogen, and then introduce hydrogen gas (H₂). The reaction can be run under a balloon of H₂ at atmospheric pressure or in a Parr shaker at elevated pressure (e.g., 50 psi) for faster conversion.

- **Monitoring:** The reaction is monitored by TLC until the starting material is fully consumed.
- **Workup:** After completion, carefully vent the hydrogen and purge the vessel with nitrogen. Filter the reaction mixture through a pad of Celite® to remove the Pd/C catalyst, washing the pad with the reaction solvent.
- **Isolation:** Concentrate the filtrate under reduced pressure to yield tert-butyl 6-amino-1H-indole-1-carboxylate, which is often pure enough for subsequent steps.

Trustworthiness and Experimental Insight:

- **Catalyst Choice:** Pd/C is a robust and highly effective catalyst for the reduction of aromatic nitro groups.^[7] It is generally preferred over other catalysts like Raney Nickel for its higher chemoselectivity, leaving other functional groups (like the Boc-carbamate) intact.
- **Safety:** Catalytic hydrogenation with Pd/C and H₂ is potentially hazardous. The catalyst is pyrophoric when dry and exposed to air, and hydrogen is highly flammable. All operations must be conducted in a well-ventilated fume hood, and the catalyst should never be allowed to dry in the presence of air.

Protocol 3: Acid-Catalyzed Deprotection of the Boc Group

To unmask the indole nitrogen for further reactions or to arrive at the final target molecule, the Boc group is typically removed under acidic conditions.

Methodology:

- **Setup:** Dissolve the N-Boc protected indole (e.g., tert-butyl 6-amino-1H-indole-1-carboxylate) in an inert solvent like Dichloromethane (DCM).
- **Reagent Addition:** Cool the solution to 0°C in an ice bath. Add an excess of Trifluoroacetic Acid (TFA) (e.g., 20-50% v/v in DCM) dropwise.^[8]
- **Reaction:** Allow the reaction to warm to room temperature and stir for 1-2 hours. Monitor by TLC.

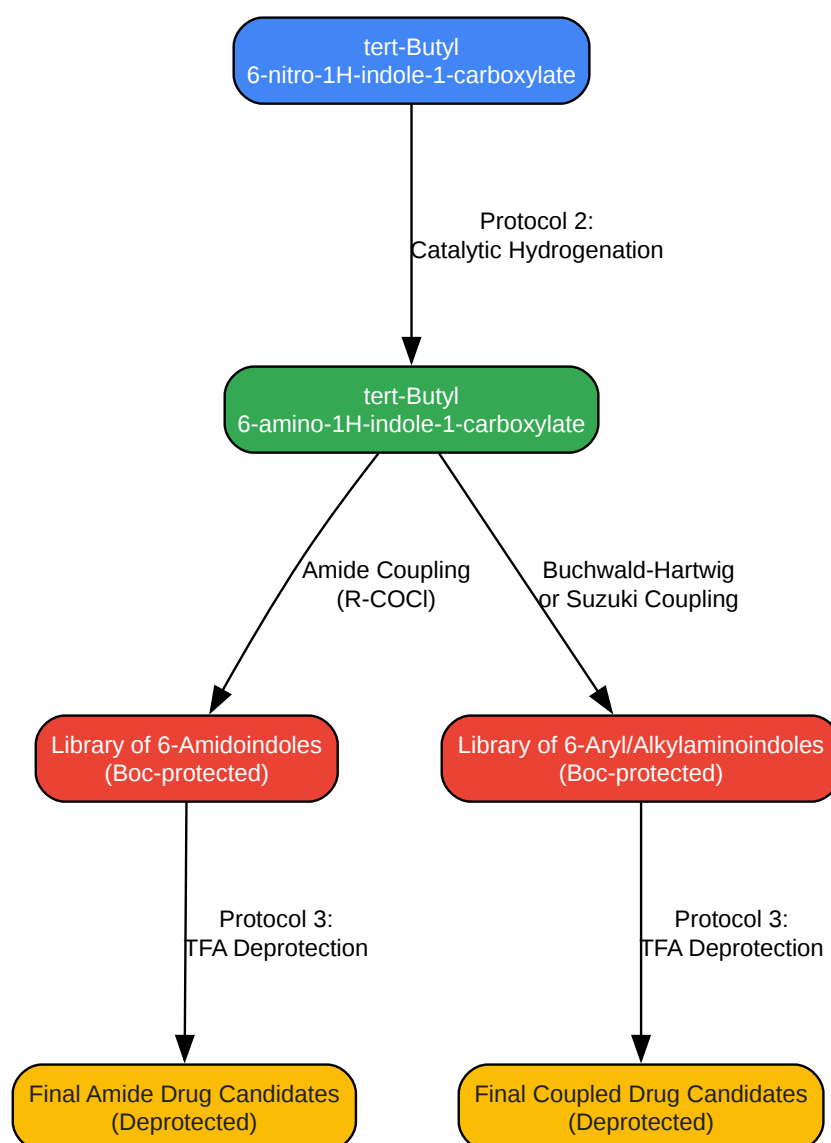
- **Workup:** Once the reaction is complete, remove the solvent and excess TFA under reduced pressure.
- **Neutralization:** The resulting product will be the TFA salt of the indole. To obtain the free base, dissolve the residue in a suitable solvent and wash with a mild base like saturated aqueous NaHCO_3 until the aqueous layer is neutral or slightly basic.
- **Isolation:** Dry the organic layer, filter, and concentrate to yield the deprotected indole.

Expertise in Practice:

- **Why TFA?** TFA is highly effective for Boc deprotection because it is a strong acid that is also volatile, making it easy to remove after the reaction.^[9] The mechanism involves protonation of the carbamate carbonyl, followed by the loss of the stable tert-butyl cation, which is scavenged, and subsequent decarboxylation.^[6]
- **Scavengers:** In substrates sensitive to alkylation, the intermediate tert-butyl cation can cause side reactions. Adding a scavenger like anisole or triethylsilane can trap this cation and improve the purity of the final product.^[2]

Visualization of Synthetic Pathways in Drug Discovery

The true utility of **tert-butyl 6-nitro-1H-indole-1-carboxylate** is as a strategic linchpin. The following workflow illustrates how this single starting material can be diversified to generate a library of potential drug candidates.



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Caption: Synthetic diversification workflow starting from the title compound.

This workflow demonstrates how the initial reduction provides a key amine intermediate. This intermediate can then be subjected to library-generating reactions like amide couplings or modern cross-coupling reactions. A final deprotection step yields diverse sets of molecules ready for biological screening.

Safety and Handling

Proper laboratory practice is paramount when handling any chemical reagent.

- Personal Protective Equipment (PPE): Always wear safety glasses, a lab coat, and chemical-resistant gloves.
- Handling: Handle in a well-ventilated area, preferably within a chemical fume hood. Avoid generating dust. Avoid contact with skin, eyes, and clothing.
- Storage: Store in a tightly sealed container in a cool, dry place as recommended (2-8°C).^[3]
- Fire: The material is combustible but not readily ignited. Use standard fire-extinguishing media such as dry chemical, CO₂, or foam.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

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